

(S)-3-Hydroxypiperidine hydrochloride CAS number and structure

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Compound of Interest

Compound Name: 3-Hydroxypiperidine hydrochloride

Cat. No.: B147085

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Technical Guide: (S)-3-Hydroxypiperidine Hydrochloride

Authored for: Researchers, Scientists, and Drug Development Professionals

Abstract

(S)-3-Hydroxypiperidine hydrochloride is a pivotal chiral building block in modern medicinal chemistry and pharmaceutical development. Its stereospecific structure is integral to the synthesis of a variety of bioactive molecules, most notably as a key intermediate for potent therapeutics targeting neurological disorders and certain malignancies. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and its functional context in drug discovery, such as its role in the synthesis of the Bruton's tyrosine kinase (BTK) inhibitor, Ibrutinib.

Core Compound Identification

(S)-3-Hydroxypiperidine hydrochloride is the hydrochloride salt of the (S)-enantiomer of 3-hydroxypiperidine.

- Chemical Name: (S)-3-Hydroxypiperidine hydrochloride
- Synonyms: (S)-3-Piperidinol hydrochloride[1][2]

- CAS Number: 475058-41-4
- Chemical Structure:
 - Molecular Formula: $C_5H_{11}NO \cdot HCl$ [1]
 - SMILES: O[C@@H]1CNCCC1.Cl

Physicochemical and Analytical Data

The properties of (S)-3-Hydroxypiperidine hydrochloride are summarized in the table below. This data is essential for its handling, characterization, and application in synthetic chemistry.

Property	Value	Reference(s)
Molecular Weight	137.61 g/mol	[1]
Appearance	White to off-white crystalline powder	[1]
Melting Point	195 - 200 °C	[1]
Purity	≥ 98% (Assay by titration)	[1]
Optical Rotation	$[\alpha]^{20}_D = -7^\circ$ (c=1 in Methanol)	[1]
Solubility	Soluble in water	
Storage Conditions	Room Temperature, under inert atmosphere	

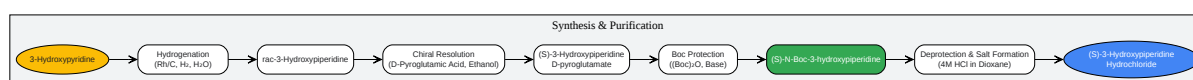
Role in Pharmaceutical Synthesis: The Ibrutinib Case Study

(S)-3-Hydroxypiperidine is a critical structural component of Ibrutinib, a first-in-class BTK inhibitor used in the treatment of B-cell malignancies like mantle cell lymphoma and chronic lymphocytic leukemia.[3][4] Ibrutinib functions by irreversibly binding to a cysteine residue (Cys481) in the active site of BTK, thereby blocking its kinase activity.[5] This action inhibits the B-cell receptor (BCR) signaling pathway, which is crucial for the proliferation and survival of

malignant B-cells.[5][6] The inhibition of BTK leads to decreased proliferation and increased apoptosis in cancerous B-cells.[7][8]

Bruton's Tyrosine Kinase (BTK) Signaling Pathway

The following diagram illustrates a simplified representation of the BTK signaling pathway and the mechanism of action of Ibrutinib.



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